

Personal protective equipment for handling Methomyl-d3

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Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B1147697

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Essential Safety and Handling Guide for Methomyl-d3

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Methomyl-d3**. The following procedures are designed to ensure a safe laboratory environment and proper management of this compound.

Properties of Methomyl-d3

Property	Value
Molecular Weight	165.2 g/mol [1]
Physical State	Solid[1][2]
Appearance	White to off-white solid[2]
Melting Point	78 - 79 °C (172 - 174 °F)[2]
Water Solubility	58 g/L[2]
Stability	Stable under normal conditions[3]. At least 4 years.[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Methomyl-d3** to prevent exposure.[\[2\]](#)

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles. [3]
Hand Protection	Protective butyl rubber gloves. [3]
Skin and Body Protection	Wear suitable protective clothing and impervious rubber boots. [3] [4]
Respiratory Protection	Use appropriate certified respirators if ventilation is inadequate. [3] A self-contained breathing apparatus should be worn if necessary. [2]

Handling and Storage

Handling:

- Avoid all personal contact with the chemical.[\[5\]](#)
- Use only in a well-ventilated area or outdoors.[\[4\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[2\]](#)[\[4\]](#)
- Wash hands and face thoroughly after handling.[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[4\]](#)
- Take precautionary measures against static discharges.[\[6\]](#)

Storage:

- Store in a secure, locked-up location.[\[3\]](#)[\[4\]](#)
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)

- Keep away from foodstuffs, feed, and water supplies.[4]

Emergency Procedures

First Aid Measures:

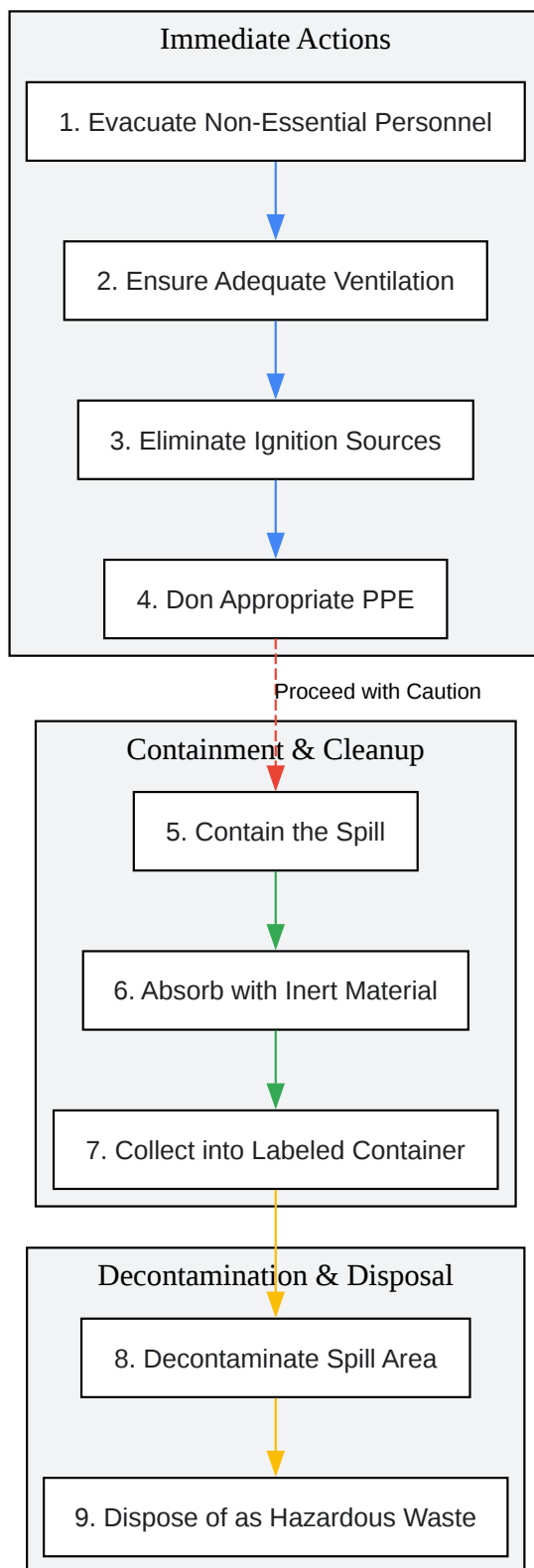
Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth. Do NOT induce vomiting. Get emergency medical help immediately.[2][4]
Inhalation	If inhaled, remove the person to fresh air and keep them comfortable for breathing. If the person is not breathing, give artificial respiration. Get emergency medical help immediately.[2][4]
Skin Contact	Take off immediately all contaminated clothing. Rinse affected areas with water or shower. Wash off with soap and plenty of water.[2][4]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting lower and upper eyelids. Consult a physician.[3]

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [2]
- Hazards: Hazardous decomposition products formed under fire conditions include carbon oxides, nitrogen oxides, and sulfur oxides.[2]

Spill and Disposal Plan

Accidental Release Measures: In the event of a spill, it is crucial to follow a clear and systematic procedure to contain and clean up the material safely.



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Caption: Workflow for handling a **Methomyl-d3** spill.

Step-by-Step Spill Cleanup:

- Personal Precautions: Use personal protective equipment as outlined above. Avoid dust formation and ensure adequate ventilation.[2]
- Environmental Precautions: Prevent the product from entering drains, waterways, or sewers. [2][6]
- Containment and Cleaning:
 - Shut off all possible sources of ignition.[6]
 - Contain the spill and absorb it with clay, sand, soil, or a proprietary absorbent like vermiculite.[6]
 - Pick up and arrange disposal without creating dust.[2]
 - Collect the spilled material and waste in sealable, labeled containers for disposal.[2][6]
 - To decontaminate the spill area, tools, and equipment, wash with a suitable detergent and water or a bleach or caustic/soda ash solution.[4][6]

Disposal:

- Dispose of waste according to applicable local and national regulations.[6]
- Wastes, including emptied containers, are considered controlled wastes.[6]
- Puncture the triple-rinsed container and dispose of it via an approved collector or recycler. Do not reuse the container.[4]
- Alternatively, the residue may be buried in an authorized landfill, strictly following all local, state, and federal regulations.[5]

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